

In-Depth Technical Guide to the Solubility of Acid Red 266

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Compound of Interest

Compound Name: Acid red 266

Cat. No.: B15599896

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This technical guide provides a comprehensive overview of the solubility of the azo dye, **Acid Red 266** (C.I. 17101; CAS No. 57741-47-6). The information compiled herein is intended to support research, development, and application of this compound where its solubility characteristics are of paramount importance.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various systems. For a dye like **Acid Red 266**, solubility influences its application in dyeing processes, its formulation in inks and other solutions, and its bioavailability and toxicological profile in biological systems. Solubility is governed by the principle of "like dissolves like," where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents. **Acid Red 266**, with its sodium sulfonate group, is structurally disposed to solubility in polar solvents.

Quantitative Solubility Data

The available quantitative data for the solubility of **Acid Red 266** is limited. The following table summarizes the known values. It is important to note that solubility is dependent on various conditions such as temperature, pH, and the presence of other solutes, which were not always specified in the available literature.

Solvent	Formula	Solubility	Temperature	pH	Reference
Water	H ₂ O	40 g/L	Not Specified	Not Specified	Tiankun Chemical

Qualitative Solubility Observations:

- **Water:** **Acid Red 266** is consistently reported as being soluble in water[1]. The presence of a sodium sulfonate group in its molecular structure imparts significant polarity, facilitating its dissolution in aqueous media.
- **Strong Sulfuric Acid:** The dye is also noted to be soluble in concentrated sulfuric acid, producing a deep red solution[1].
- **Organic Solvents:** While specific quantitative data for **Acid Red 266** in common organic solvents are not readily available in the public domain, the general behavior of azo dyes suggests potential solubility in polar organic solvents. Azo dyes with similar functional groups have been reported to be soluble to sparingly soluble in solvents such as ethanol, methanol, acetone, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO). However, without experimental data, the precise solubility in these solvents remains unquantified. The sulfonic acid group may limit solubility in non-polar organic solvents.

Experimental Protocol: Determination of Aqueous Solubility using UV-Vis Spectrophotometry

The following is a detailed methodology for the experimental determination of the aqueous solubility of **Acid Red 266**, adapted from established protocols for azo dyes.

Principle:

This method utilizes the relationship between the absorbance of light by a solution and the concentration of the solute, as described by the Beer-Lambert Law. A calibration curve is first established using solutions of known concentrations. The concentration of a saturated solution is then determined by measuring its absorbance and interpolating from the calibration curve.

Materials and Equipment:

- **Acid Red 266** powder
- Distilled or deionized water
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath or incubator
- Syringe filters (e.g., 0.45 μm)
- UV-Vis spectrophotometer
- Cuvettes

Procedure:**Part 1: Preparation of Standard Solutions and Calibration Curve**

- **Prepare a Stock Solution:** Accurately weigh a known mass of **Acid Red 266** (e.g., 100 mg) and dissolve it in a known volume of water (e.g., 100 mL) in a volumetric flask to create a stock solution of known concentration (e.g., 1 mg/mL).
- **Prepare a Series of Dilutions:** Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations. For example, prepare standards of 10, 25, 50, 75, and 100 $\mu\text{g/mL}$.
- **Measure Absorbance:**
 - Turn on the UV-Vis spectrophotometer and allow it to warm up.

- Determine the wavelength of maximum absorbance (λ_{max}) for **Acid Red 266** by scanning a mid-range standard solution across the visible spectrum.
- Set the spectrophotometer to the determined λ_{max} .
- Zero the spectrophotometer using a blank (distilled water).
- Measure the absorbance of each standard solution.
- Construct the Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value close to 1 indicates a good linear fit.

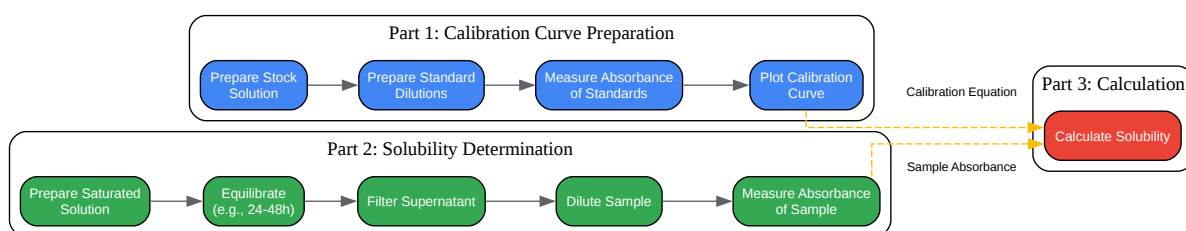
Part 2: Determination of Solubility

- Prepare a Saturated Solution: Add an excess amount of **Acid Red 266** powder to a known volume of water in a sealed container (e.g., a flask or vial). The amount of excess solid should be sufficient to ensure that saturation is achieved and that undissolved solid remains.
- Equilibration: Place the sealed container in a thermostatically controlled water bath or incubator set to the desired temperature (e.g., 25 °C). Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Preparation: After the equilibration period, cease stirring and allow the undissolved solid to settle.
- Filtration: Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter (e.g., 0.45 μm) to remove any suspended solid particles. This step is critical to ensure that only the dissolved dye is measured.
- Dilution: Accurately dilute the filtered saturated solution with a known volume of water to bring its absorbance within the linear range of the calibration curve. The dilution factor must be recorded.
- Measure Absorbance: Measure the absorbance of the diluted saturated solution at the λ_{max} .

- Calculate Solubility:
 - Use the equation from the calibration curve ($y = mx + c$, where y is the absorbance) to calculate the concentration of the diluted solution (x).
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Acid Red 266** under the specified conditions.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Acid Red 266** solubility.



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*Experimental workflow for determining the solubility of **Acid Red 266**.*

Signaling Pathways and Biological Interactions

Currently, there is a lack of specific information in the scientific literature detailing the interaction of **Acid Red 266** with specific biological signaling pathways. As an azo dye, its toxicological properties may be of interest, particularly concerning the potential for metabolic cleavage of the azo bond to form aromatic amines. However, detailed studies on the molecular mechanisms of toxicity or any specific signaling pathway modulation by **Acid Red 266** are not readily available. Research in this area would be necessary to elucidate any such interactions.

Conclusion

This technical guide has summarized the available information on the solubility of **Acid Red 266**. While quantitatively limited, the data indicates good solubility in water. A detailed experimental protocol for the precise determination of its solubility using UV-Vis spectrophotometry has been provided to enable researchers to generate specific data tailored to their experimental conditions. Further research is warranted to establish a comprehensive solubility profile in a range of organic solvents and to investigate its potential biological interactions.

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References

- 1. ACID RED 266|CAS NO.57741-47-6 [chinainterdyes.com]
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